

# Silver Methanesulfonate: A Versatile Catalyst for Heterocyclization Reactions in Organic Synthesis

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## Compound of Interest

Compound Name: Silver methanesulfonate

Cat. No.: B1581209

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Shanghai, China – December 22, 2025 – **Silver methanesulfonate** (AgOMs), a commercially available and stable silver salt, is gaining significant traction as a powerful and versatile catalyst in a variety of heterocyclization reactions. Its application is proving instrumental in the efficient synthesis of a diverse range of nitrogen and oxygen-containing heterocyclic compounds, which are key structural motifs in pharmaceuticals, agrochemicals, and materials science. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **silver methanesulfonate** in key heterocyclization reactions.

## Introduction to Silver Methanesulfonate in Catalysis

**Silver methanesulfonate**, also known as silver mesylate, is valued in organic synthesis for its ability to act as a potent Lewis acid, activating unsaturated carbon-carbon bonds, particularly in alkynes, towards nucleophilic attack. This activation facilitates a variety of intramolecular and intermolecular cyclization reactions, leading to the formation of complex heterocyclic structures under mild reaction conditions. Its solubility in common organic solvents and relative stability make it a practical and effective catalyst for a range of synthetic transformations.

## Application 1: Synthesis of Substituted Dihydrofurans

**Silver methanesulfonate** has been effectively employed in the synthesis of substituted dihydrofurans through the intramolecular cyclization of  $\alpha$ -hydroxy allenic sulfones. This reaction proceeds via a 5-endo-trig cyclization pathway, providing a direct route to these valuable oxygen-containing heterocycles.

### Quantitative Data Summary

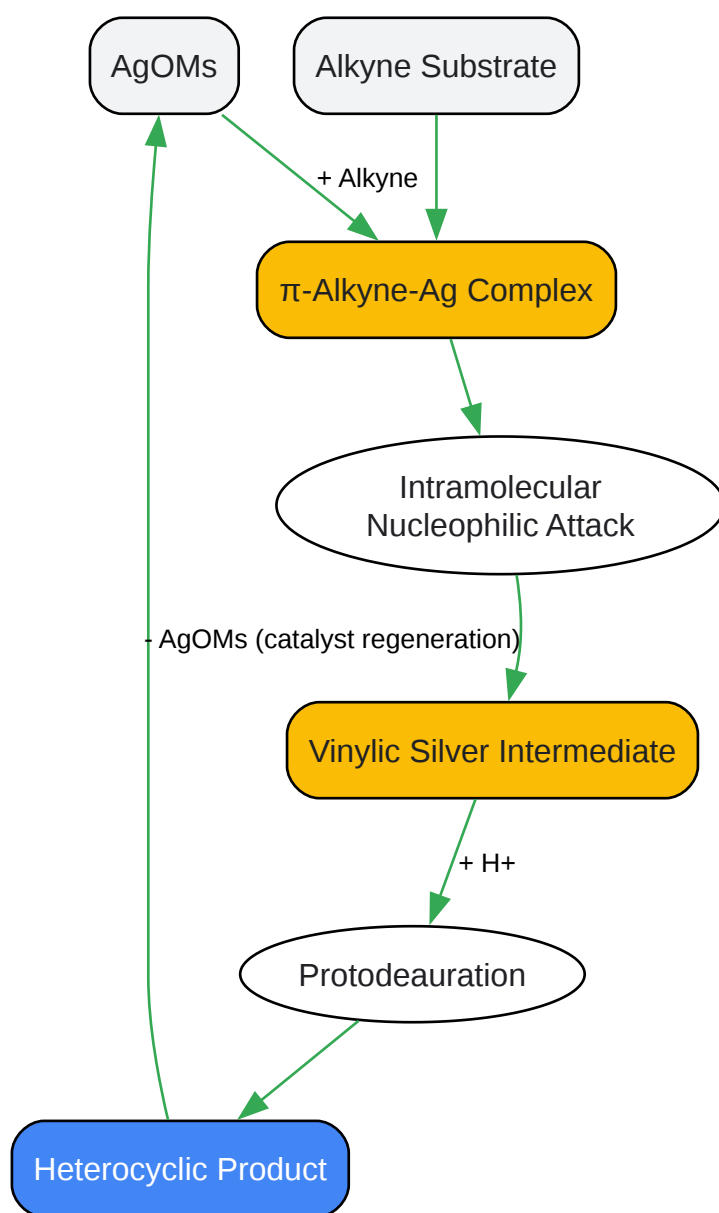
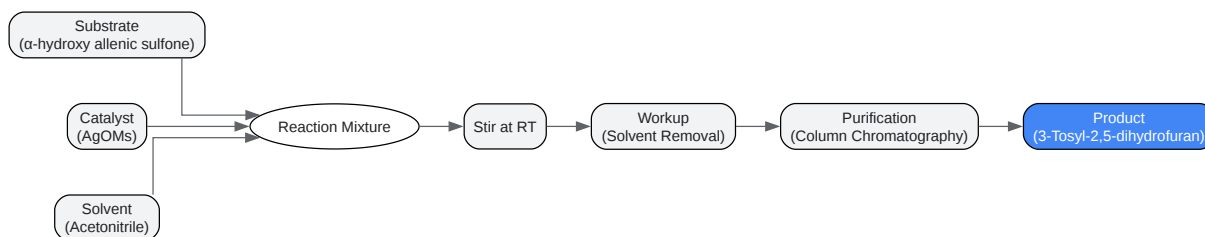
Entry	Substrate ( $\alpha$ -hydroxy allenic sulfone)	Catalyst Loading (mol%)	Solvent	Time (h)	Yield (%)
1	1-(p-Tolylsulfonyl)-3-phenylpropa-1,2-dien-1-ol	10	Acetonitrile	1	95
2	1-(p-Tolylsulfonyl)-3-(4-chlorophenyl)propa-1,2-dien-1-ol	10	Acetonitrile	1	92
3	1-(p-Tolylsulfonyl)-3-(4-methoxyphenyl)propa-1,2-dien-1-ol	10	Acetonitrile	1.5	96
4	1-(p-Tolylsulfonyl)-3-cyclohexylpropa-1,2-dien-1-ol	10	Acetonitrile	2	88

## Experimental Protocol: General Procedure for the Synthesis of 3-Tosyl-2,5-dihydrofurans

To a solution of the  $\alpha$ -hydroxy allenic sulfone (0.2 mmol) in acetonitrile (2 mL) was added **silver methanesulfonate** (10 mol%, 0.02 mmol). The reaction mixture was stirred at room temperature for the time indicated in the table above. Upon completion of the reaction, as

monitored by thin-layer chromatography (TLC), the solvent was removed under reduced pressure. The residue was then purified by column chromatography on silica gel (eluent: ethyl acetate/hexanes) to afford the desired 3-tosyl-2,5-dihydrofuran.

## Reaction Workflow



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